

# 3-carbomethoxybenzoic acid safety data sheet

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## Compound of Interest

Compound Name: 3-(Methoxycarbonyl)benzoic acid

Cat. No.: B047654

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## An In-depth Technical Guide to the Safety of 3-Carbomethoxybenzoic Acid

This guide provides a comprehensive overview of the safety data for **3-(Methoxycarbonyl)benzoic acid** (also known as 3-carbomethoxybenzoic acid), intended for researchers, scientists, and professionals in drug development. It covers hazard identification, handling procedures, and toxicological properties based on available data.

## Chemical Identification

Identifier	Value
Chemical Name	3-(Methoxycarbonyl)benzoic acid
Synonyms	3-Carbomethoxybenzoic acid, Methyl 3-carboxybenzoate
CAS Number	1877-71-0[1]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>4</sub> [1]
Molecular Weight	180.16 g/mol [1]
Structure	(Image of the chemical structure of 3-(Methoxycarbonyl)benzoic acid)

## Hazard Identification and Classification

Based on aggregated GHS data, **3-(Methoxycarbonyl)benzoic acid** presents several potential hazards. While a significant percentage of notifications to the ECHA C&L Inventory

indicate that this chemical does not meet GHS hazard criteria, a notable portion reports the following classifications.<sup>[1]</sup>

GHS Hazard Statements:

- H302: Harmful if swallowed.<sup>[2]</sup>
- H315: Causes skin irritation.<sup>[1]</sup>
- H319: Causes serious eye irritation.<sup>[1]</sup>
- H335: May cause respiratory irritation.<sup>[1]</sup>

GHS Pictogram:

- ! (Exclamation Mark)

Signal Word:

- Warning<sup>[1]</sup>

Precautionary Statements: A comprehensive list of precautionary statements includes:

- Prevention: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P280 (Wear protective gloves/eye protection/face protection).<sup>[1][3]</sup>
- Response: P301+P312 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of water), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).<sup>[1][2]</sup>
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).<sup>[1]</sup>
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).<sup>[1]</sup>

## Physical and Chemical Properties

The following table summarizes the available quantitative data on the physical and chemical properties of **3-(Methoxycarbonyl)benzoic acid**.

Property	Value
Melting Point	194-196 °C[2]
Boiling Point	No data available
Density	No data available
Solubility	No data available
Vapor Pressure	No data available
Flash Point	No data available
XlogP	1.8[1]

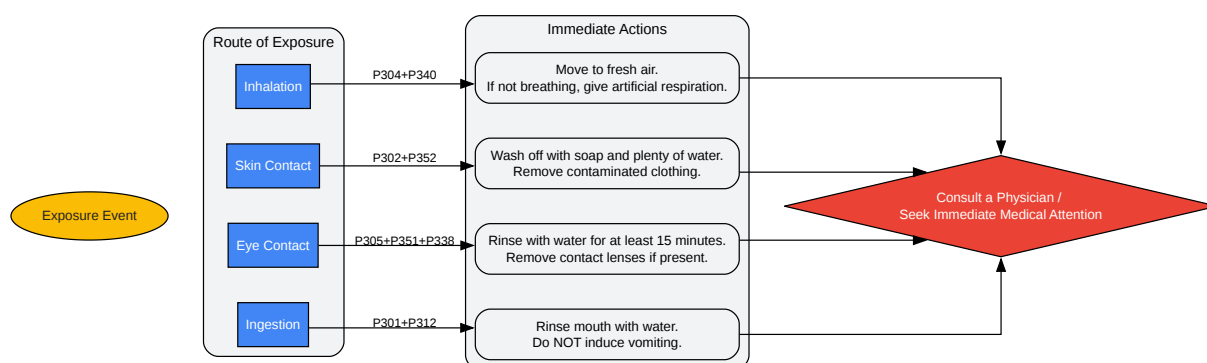
## Toxicological Information

Detailed toxicological studies for **3-(Methoxycarbonyl)benzoic acid** have not been widely published. Much of the available information is qualitative, derived from GHS classifications.[4]

Toxicity Endpoint	Data
Acute Oral Toxicity	Harmful if swallowed (H302).[2] No quantitative LD50 data available.
Acute Dermal Toxicity	No data available.
Acute Inhalation Toxicity	No data available.
Skin Corrosion/Irritation	Causes skin irritation (H315).[1]
Serious Eye Damage/Irritation	Causes serious eye irritation (H319).[1]
Respiratory/Skin Sensitization	No data available.
Germ Cell Mutagenicity	No data available.
Carcinogenicity	No data available.
Reproductive Toxicity	No data available.
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (H335).[1]
Specific Target Organ Toxicity (Repeated Exposure)	No data available.

## First Aid Measures

In the event of exposure, the following first aid measures should be taken immediately.

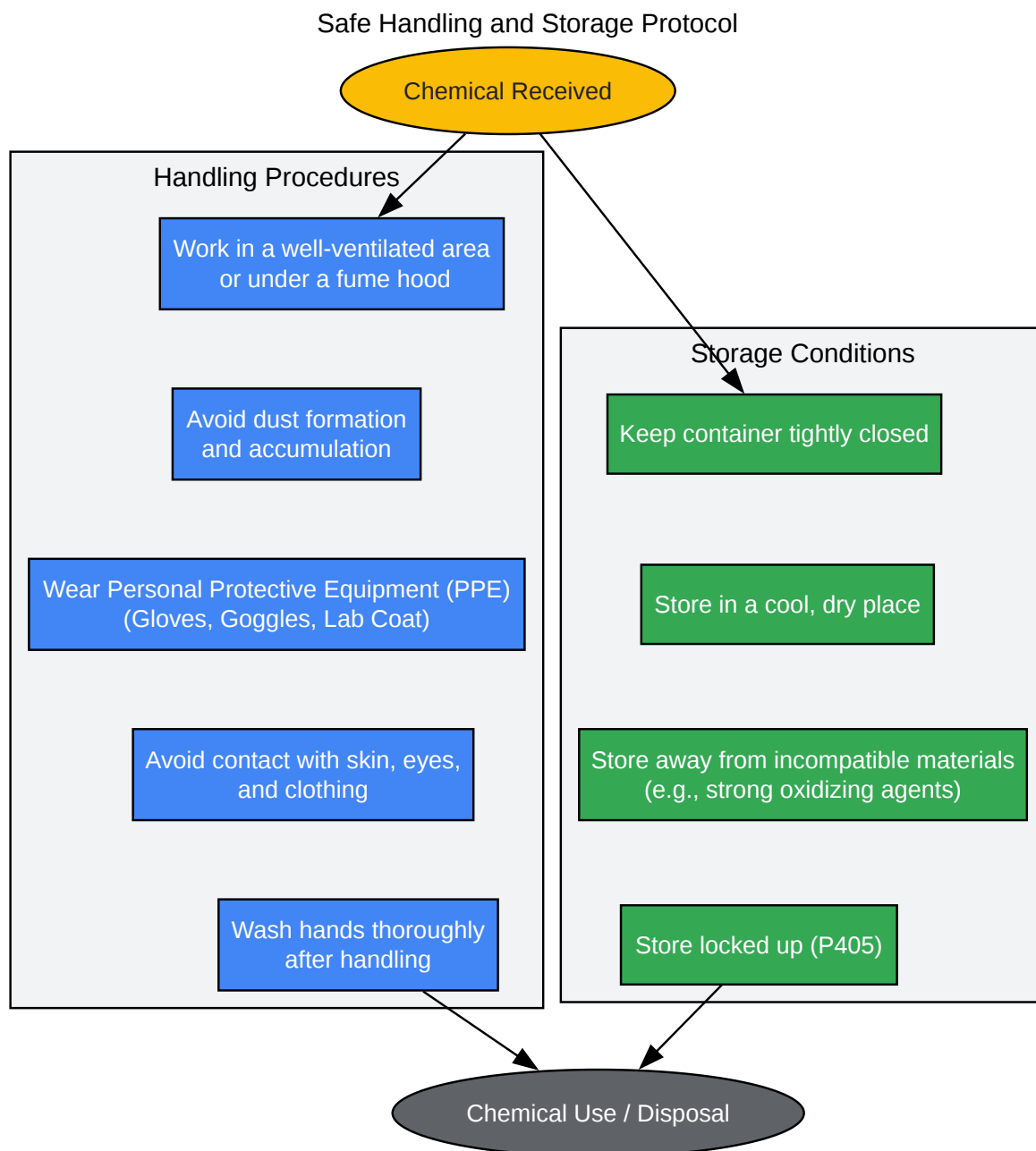


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Caption: First aid procedures following exposure to 3-carbomethoxybenzoic acid.

## Handling and Storage

Proper handling and storage are crucial to minimize risk.



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Caption: Logical workflow for the safe handling and storage of chemical substances.

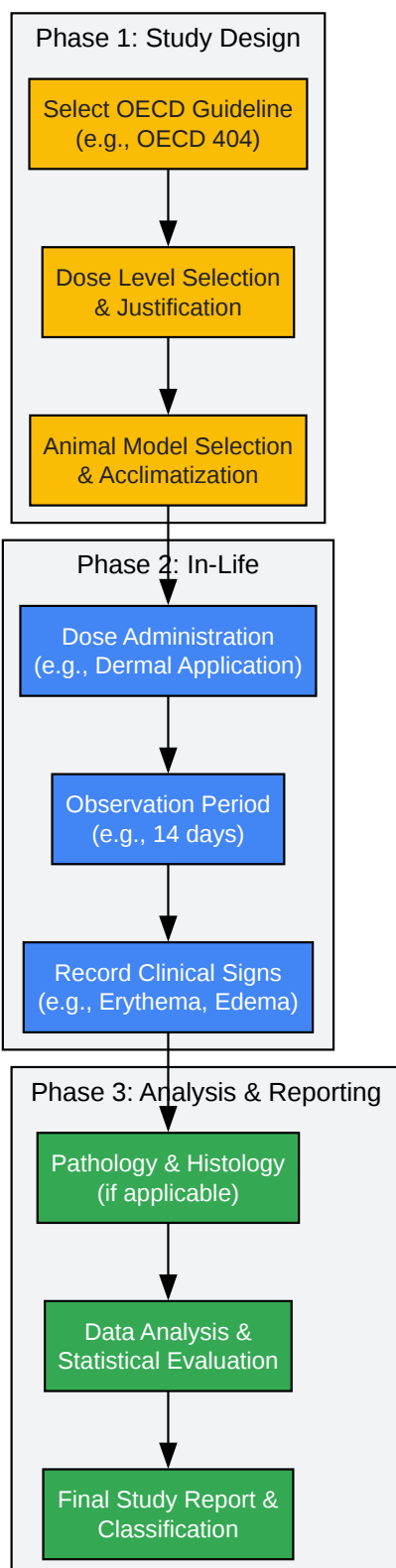
## Experimental Protocols: Standardized Methodologies

While specific experimental reports for **3-(Methoxycarbonyl)benzoic acid** are not publicly available, the toxicological data presented in safety data sheets are generated using internationally recognized and standardized protocols. The most common are the OECD Guidelines for the Testing of Chemicals.<sup>[5][6][7]</sup> These guidelines ensure that data is reliable and comparable across different laboratories and regulatory bodies.

The health effects of a chemical are evaluated according to methods detailed in Section 4 of the OECD Guidelines.<sup>[5][8]</sup> Key tests relevant to the hazards of this compound would include:

- **Acute Oral Toxicity (OECD 420, 423, or 425):** These tests are used to determine the LD50 of a substance. The protocols involve administering the chemical to animals (typically rats) in a single dose and observing them for a set period (e.g., 14 days) for signs of toxicity and mortality.
- **Acute Dermal Irritation/Corrosion (OECD 404):** This guideline describes the procedure for assessing the potential of a substance to cause skin irritation or corrosion. A small amount of the chemical is applied to the shaved skin of an animal (typically a rabbit) and the site is observed for signs of erythema (redness) and edema (swelling) over several days.
- **Acute Eye Irritation/Corrosion (OECD 405):** This test evaluates the potential for a chemical to cause serious eye damage. The substance is applied to one eye of an animal (typically a rabbit), and the effects on the cornea, iris, and conjunctiva are scored and recorded at specific intervals.

The diagram below illustrates a generalized workflow for a toxicological study based on these OECD principles.



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Caption: Generalized workflow for an in-vivo toxicology study.



## Conclusion

**3-(Methoxycarbonyl)benzoic acid** is a chemical that should be handled with care, given its potential to cause skin, eye, and respiratory irritation, and harm if swallowed. While comprehensive toxicological data is limited, adherence to the GHS precautionary statements, proper use of personal protective equipment, and correct handling and storage procedures are essential for ensuring safety in a research and development setting. All work should be conducted based on a thorough risk assessment specific to the planned experimental conditions.

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## References

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